

# Chemical Structure and Reactivity Comparison

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Furalaxyl

CAS No.: 57646-30-7

Cat. No.: S528552

Get Quote

A 2018 spectroscopic study provides a direct computational comparison of the key physicochemical properties of metalaxyl and **furalaxyl**, which are both phenylamide fungicides [1]. The quantitative data from this analysis is summarized in the table below.

Property	Metalaxyl	Furalaxyl	Significance / Interpretation
<b>Molecular Formula</b>	C <sub>15</sub> H <sub>21</sub> NO <sub>4</sub>	C <sub>17</sub> H <sub>19</sub> NO <sub>5</sub>	Furalaxyl has a larger, more complex structure.
<b>HOMO-LUMO Gap</b>	0.21289 a.u.	0.20789 a.u.	A lower gap in furalaxyl suggests higher chemical reactivity and lower kinetic stability [1].
<b>Global Hardness (η)</b>	0.10645 a.u.	0.10395 a.u.	Lower hardness in furalaxyl indicates a higher tendency to interact with other species [1].
<b>Electronegativity (χ)</b>	0.09070 a.u.	0.09155 a.u.	Comparable values suggest similar attraction for electrons [1].
<b>Dipole Moment</b>	4.23 Debye	4.96 Debye	The higher dipole moment in furalaxyl suggests stronger intermolecular interactions and potentially different solubility or binding properties [1].

## Experimental Data for Metalaxyl

While direct comparative efficacy data for **furalaxyl** is unavailable, the biological activity and applications of metalaxyl are well-documented.

## Antifungal Efficacy and Applications

Metalaxyl is a systemic fungicide highly effective against diseases caused by **Oomycetes**, such as *Phytophthora*, *Pythium*, and downy mildews [2] [3]. Its efficacy has been demonstrated across various crops:

- **Saprolegnia parasitica in Aquaculture:** In vitro tests showed that metalaxyl has a Minimum Inhibitory Concentration (MIC) of **5.0 mg/L** against this fish pathogen [3].
- **Alternaria brassicicola on Cabbage:** In vitro evaluation found metalaxyl-M to be less effective against this fungus. A concentration of 100 µg/mL resulted in only **30% inhibition**, with a calculated LC<sub>50</sub> of **125.52 ppm** [4].
- **Oomycetes on Various Crops:** It has been used to control *Phytophthora nicotianae* on tobacco, *Phytophthora infestans* on potatoes, and *Pythium* species [5].

## Mode of Action and Resistance

Metalaxyl operates systemically, meaning it is absorbed and translocated within the plant. Its primary mode of action is the **inhibition of ribosomal RNA synthesis** in the target fungus [3]. However, the search results highlight a significant challenge: **fungal resistance can develop rapidly** to this specific mode of action. Consequently, metalaxyl is often recommended or formulated in combination with other, contact fungicides (e.g., mancozeb) to manage resistance [4].

## Experimental Protocols Cited

The methodologies from the search results provide examples of standard protocols for evaluating fungicide efficacy:

- **In Vitro Antifungal Activity (Dilution Method):** This method involves preparing different concentrations of the fungicide in a growth medium (like Potato Dextrose Agar). A defined mycelium disk from a freshly growing fungus is inoculated onto the center of the plate. After incubation, the percentage of mycelial growth inhibition is calculated compared to an untreated control [4] [3].
- **Transcriptomic Analysis:** To explore the mechanism of action, one study treated *S. parasitica* with metalaxyl (at 5.0 mg/L) for 30 minutes. RNA was then extracted, sequenced, and analyzed to identify

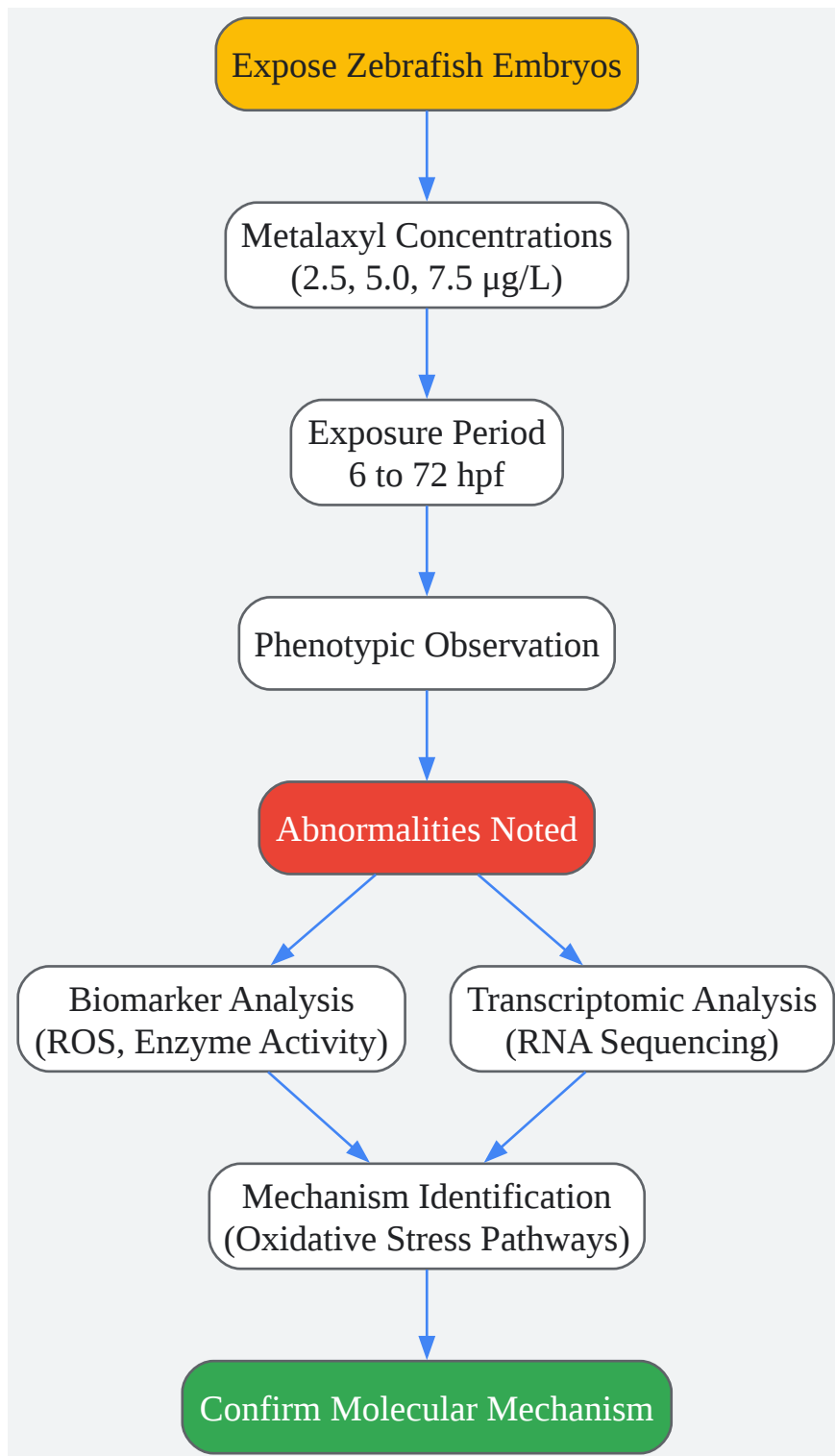
Differentially Expressed Genes (DEGs) and significantly enriched metabolic pathways, revealing effects on protein synthesis, oxidative stress, and lipid metabolism [3].

## Toxicity and Environmental Profile of Metalaxyl

Understanding the impact of fungicides on non-target organisms is crucial for comprehensive risk assessment. Research using zebrafish models reveals specific developmental toxicity.

Aspect	Findings	Experimental Context
<b>Acute Toxicity (Zebrafish)</b>	LC <sub>50</sub> (96-hr) for rac-metalaxyl: <b>416 mg/L</b> [6].	Tested on zebrafish embryos.
<b>Developmental Toxicity</b>	Induces notochord malformations, skeletal defects, and reduces body length [6].	Zebrafish embryos exposed to <b>2.5 - 7.5 µg/L</b> from 6 to 72 hours post-fertilization.
<b>Proposed Mechanism</b>	Oxidative stress from Reactive Oxygen Species (ROS), disrupting notochord and skeletal development [6].	Based on transcriptomic analysis and biomarker detection.

The experimental workflow for the zebrafish developmental toxicity study is summarized below:



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Experimental and theoretical spectroscopic analysis ... [sciencedirect.com]
2. Antifungal activity of metalaxyl and furalaxyl [sciencedirect.com]
3. Characterizing the Mechanisms of Metalaxyl, Bronopol and ... [pmc.ncbi.nlm.nih.gov]
4. Comparative Efficacy of Systemic and Combination ... [mdpi.com]
5. Effects of Systemic Pesticides Imidacloprid and Metalaxyl ... [pmc.ncbi.nlm.nih.gov]
6. Characterization of metalaxyl-induced notochord toxicity ... [sciencedirect.com]

To cite this document: Smolecule. [Chemical Structure and Reactivity Comparison]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b528552#furalaxyl-versus-metalaxyl-efficacy-studies>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)